

Application Note: Quantification of ADC Payloads using LC-MS/MS

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Compound of Interest

Compound Name: *Aminobenzenesulfonic auristatin*
E-d8

Cat. No.: *B15604469*

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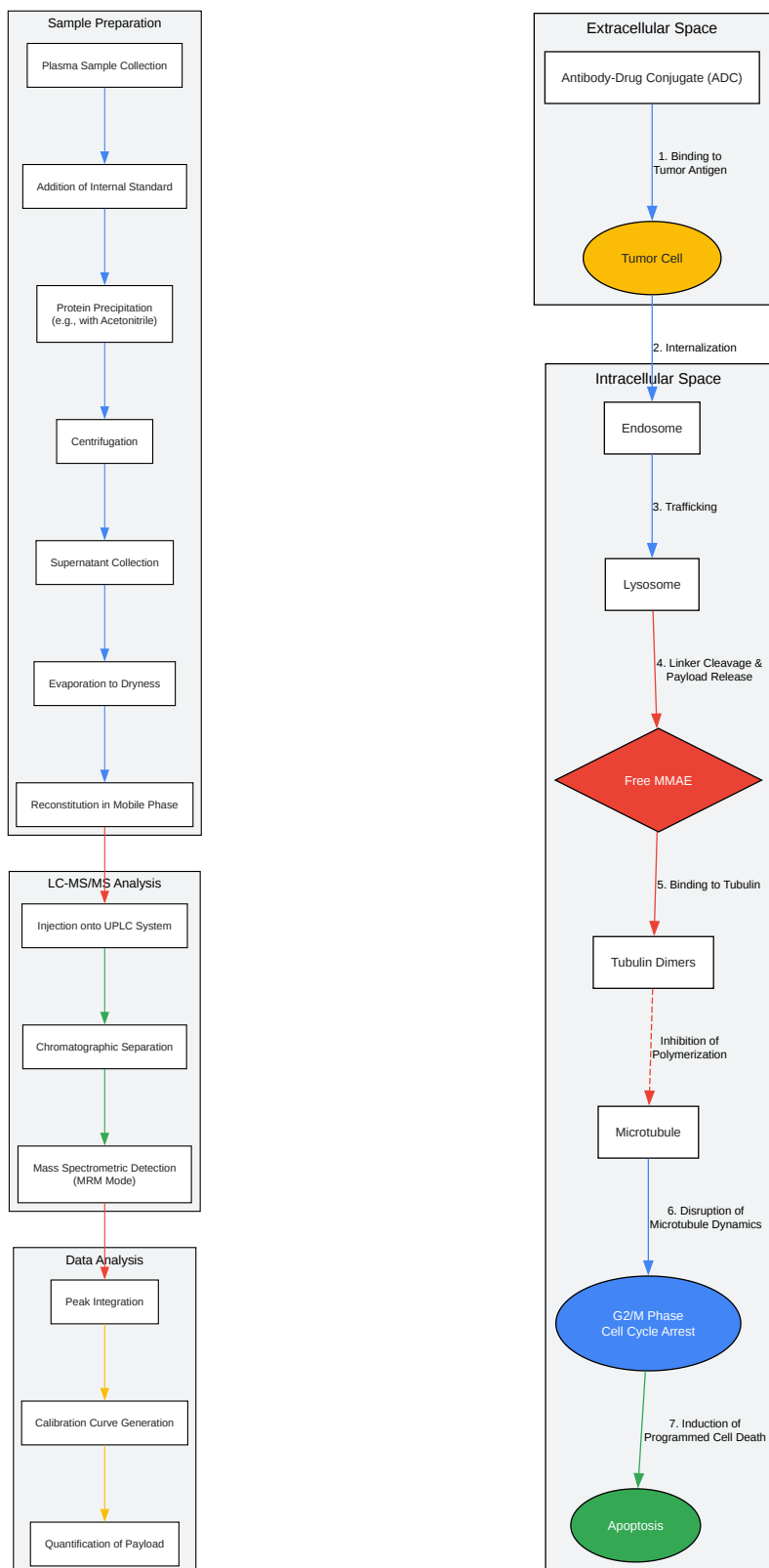
Introduction

Antibody-drug conjugates (ADCs) are a promising class of biotherapeutics that combine the specificity of a monoclonal antibody with the potent cell-killing activity of a cytotoxic payload. The pharmacokinetic (PK) and pharmacodynamic (PD) properties of ADCs are complex, necessitating robust bioanalytical methods to quantify the different ADC-related analytes in biological matrices. Among these, the quantification of the ADC payload is critical for understanding the efficacy, safety, and metabolic fate of the ADC. Liquid chromatography-tandem mass spectrometry (LC-MS/MS) has emerged as the gold standard for payload quantification due to its high sensitivity, selectivity, and wide dynamic range.

This application note provides a detailed protocol for the quantification of a common ADC payload, monomethyl auristatin E (MMAE), in plasma using LC-MS/MS. The methodologies described herein can be adapted for the quantification of other ADC payloads.

Experimental Workflow

The overall experimental workflow for the quantification of ADC payloads from biological matrices is depicted below.



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